

1,12-Dodecanediamine automotive component manufacturing

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: 1,12-Dodecanediamine

CAS No.: 2783-17-7

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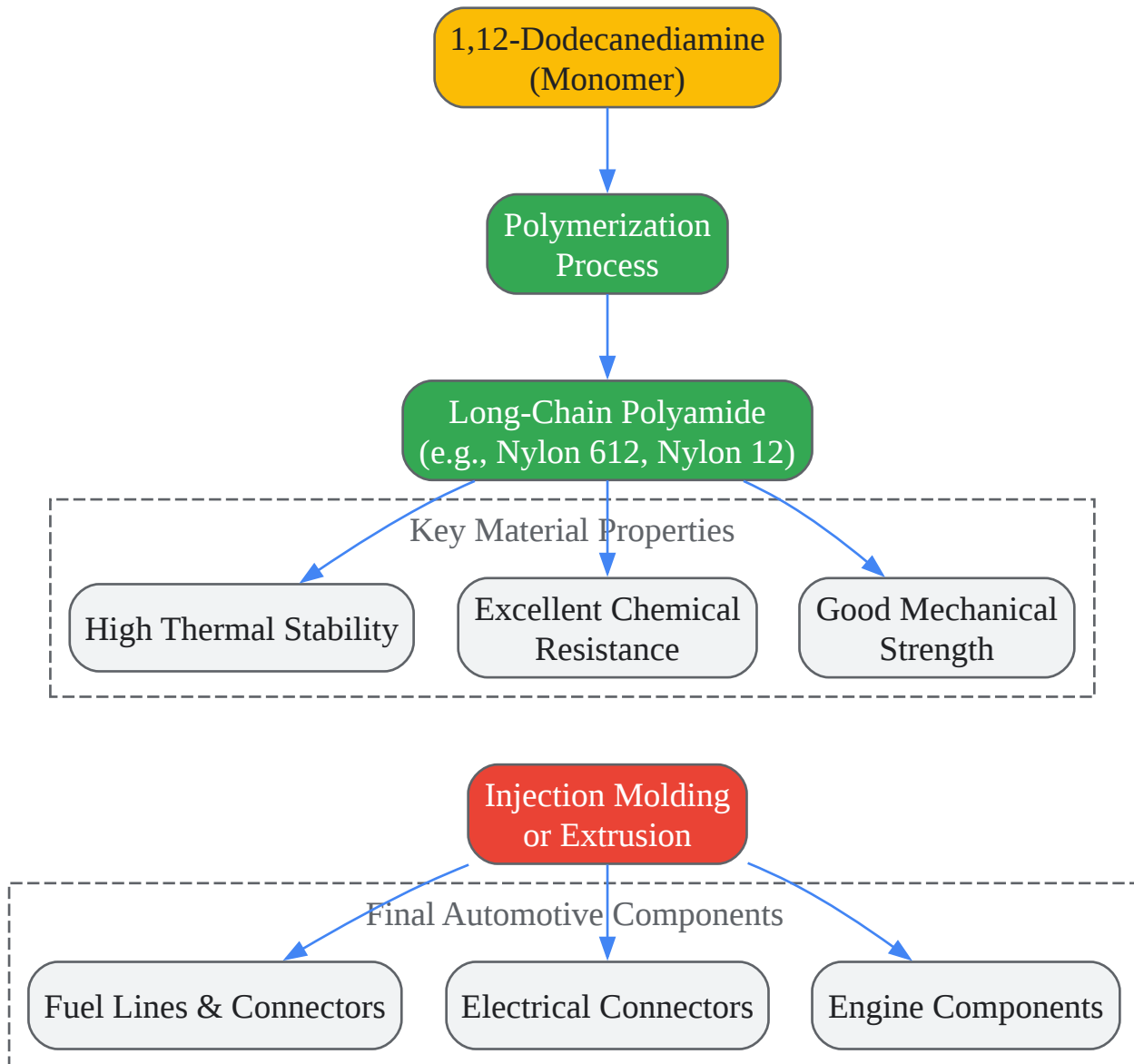
Automotive Applications of 1,12-Dodecanediamine

1,12-Dodecanediamine is a crucial monomer in the production of high-performance materials, especially polyamide resins (Nylon 612, Nylon 12) [1] [2]. These materials are valued in the automotive industry for their strength, thermal stability, and chemical resistance, contributing to vehicle lightweighting and durability.

Key Application Areas in Automotive Manufacturing:

Application Area	Specific Components	Function of Polyamide
Engine Compartment	Engine covers, air intake manifolds, cooling system parts	Heat resistance, chemical stability, and strength [1] [2]
Fuel System	Fuel lines, connectors	Resistance to hydrocarbons and impermeability [2]
Electrical Systems	Electrical connectors, sensor housings	Insulating properties and mechanical durability [3]
Interior & Exterior	Bumper components, interior trim, under-the-hood housings	High impact strength and ability to be molded into complex shapes [1] [2]

The following diagram illustrates the pathway from **1,12-Dodecanediamine** to final automotive components:



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Market Data and Quantitative Outlook

The global market for **1,12-Dodecanediamine** is experiencing steady growth, largely driven by demand from the automotive sector [1] [2].

Global Market Overview:

Metric	2023/2024 Data	Projected 2032/2033 Data	CAGR (Compound Annual Growth Rate)
Global Market Size	USD 800 - 835 Million [1] [2]	USD 1.3 - 1.485 Billion [1] [2]	~5.5% - 5.93% [1] [2]
U.S. Market Size	USD 0.25 Billion (2022) [4]	USD 0.4 Billion (2030) [4]	7.0% [4]
South Korea Market Size	USD 0.1 Billion (2022) [3]	USD 0.14 Billion (2030) [3]	4.9% [3]

Regional Market Share Breakdown: The Asia-Pacific region dominates the market, holding over **45%** of the global share, followed by North America (~25%) and Europe (~20%) [2] [5]. This is attributed to the strong manufacturing presence in countries like China, Japan, and South Korea [1] [3].

Synthesis and Production Context

The primary industrial production of **1,12-Dodecanediamine** involves a multi-stage process starting from cyclododecanone, proceeding through 1,12-dodecanedioic acid, and culminating in the hydrogenation of 1,10-dicyandecane [6]. A known alternative patent method describes a process for producing diamines from lactams (like laurolactam) using hydrogen and ammonia in the presence of a catalyst [6].

Information Limitations and Further Research

The search results I obtained are from commercial market reports and a patent, which do not contain the granular, laboratory-level detail required for experimental protocols.

To obtain the specific methodologies, you may need to:

- **Consult Scientific Journals:** Search databases like ACS Publications, ScienceDirect, or Wiley Online Library for papers on polyamide synthesis. Using the chemical's role as a "monomer" or "cross-linking agent" in your search may yield better results.

- **Review Manufacturer Data Sheets:** Technical data sheets and application guides from major chemical suppliers (such as Evonik, BASF, or UBE Industries) often provide detailed processing parameters and handling instructions.
- **Refine Your Search:** Using more specific technical terms like "Nylon 12 synthesis protocol" or "polyamide curing agent formulation" could help locate the precise experimental details you need.

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References

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